

Clarification Required: Personal Protective Equipment (PPE) for "BC 197" is Ambiguous

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Compound of Interest

Compound Name: BC 197

Cat. No.: B1667838

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To provide you with essential and accurate safety information for handling "**BC 197**," it is crucial to first precisely identify the substance. Initial research has revealed that "**BC 197**" is a designation used for several distinctly different products, each with its own specific set of handling requirements and associated risks. Providing a generic set of PPE recommendations would be unsafe and could lead to hazardous exposure.

Below is a summary of the different substances identified as "**BC 197**" and a general overview of the types of safety precautions typically required for each. This information is intended to highlight the importance of identifying the exact nature of the substance you are working with.

Potential Identities of "BC 197" and General Safety Considerations

The personal protective equipment and handling protocols for "**BC 197**" are entirely dependent on whether it is a chemical compound, a biological agent, or a commercial product.

BC197, inhibitor (CAS Number: 115295-08-4)

If "**BC 197**" refers to the selective CCK-B agonist, it is a chemical compound used in research. [1] While specific handling information would be detailed in the manufacturer's Safety Data Sheet (SDS), general precautions for handling chemical inhibitors of this nature in a laboratory setting typically include:

- Personal Protective Equipment:

- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: A standard laboratory coat.
- Engineering Controls: Work should be conducted in a well-ventilated area, and for powdered substances that may become airborne, a chemical fume hood is recommended.

Escherichia coli (Migula) Castellani and Chalmers - BAA-197

This designation refers to a multidrug-resistant strain of E. coli bacteria. Handling this biological agent requires adherence to Biosafety Level 2 (BSL-2) protocols.

- Personal Protective Equipment:
 - Eye and Face Protection: Safety glasses and/or a face shield.
 - Hand Protection: Gloves must be worn.
 - Skin and Body Protection: A lab coat or gown.
- Engineering Controls: All procedures with the potential to create infectious aerosols or splashes should be conducted within a biological safety cabinet (BSC).
- Disposal: All contaminated materials must be decontaminated before disposal, typically by autoclaving.

Kester 197 Soldering Flux

This is a commercial product used for soldering. The primary hazards are flammability and irritation from fumes and direct contact.

- Personal Protective Equipment:
 - Eye Protection: Safety glasses or goggles are recommended to protect against splashes.
- [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Hand Protection: Heat-resistant gloves should be worn to protect against burns from soldering equipment.[2][5]
- Respiratory Protection: Work should be performed in a well-ventilated area, and a fume extractor is often recommended to remove harmful fumes.[2][3]
- Disposal: Dispose of in accordance with local, state, and federal regulations for flammable chemical waste.

ChemTreat BL197

This is a chemical product that, according to its Material Safety Data Sheet, causes eye and skin irritation and is harmful if inhaled or swallowed.[6]

- Personal Protective Equipment:
 - Eye Protection: Chemical splash goggles.
 - Hand Protection: Chemical-resistant gloves.
 - Skin and Body Protection: Protective clothing to prevent skin contact.
 - Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator may be required.
- First Aid: The MSDS specifies immediate flushing of eyes and skin with water upon contact and seeking medical attention.[6]

Action Required for Accurate Safety Protocols

To proceed with your request for detailed safety and logistical information, including operational and disposal plans, please provide a more specific identifier for "**BC 197**," such as:

- The full chemical name and CAS number.
- The name of the manufacturer and the product number.
- A copy of the Safety Data Sheet (SDS).

Once the exact substance is identified, a comprehensive guide can be developed, including the data tables and diagrams you have requested.

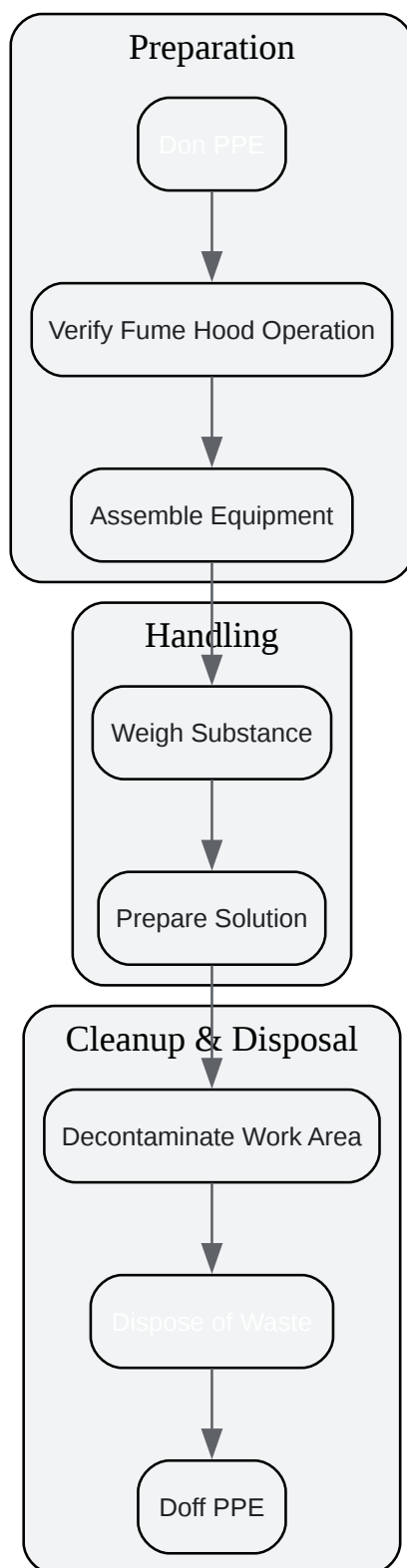
Illustrative Templates

Below are examples of the structured data and visualizations that can be provided once the necessary information is available.

Example Data Table: Personal Protective Equipment for [Substance Name]

Protection Type	Specification	When to Use
Eye Protection	Chemical splash goggles (ANSI Z87.1 certified)	At all times when handling the substance.
Hand Protection	Nitrile gloves (minimum 5 mil thickness)	When there is any risk of skin contact.
Body Protection	Flame-retardant lab coat	When working with open flames or pyrophoric materials.
Respiratory Protection	N95 respirator	If working with powders outside of a fume hood.

Example Diagram: Workflow for Safe Handling of [Substance Name]



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Caption: A generalized workflow for the safe handling of a chemical substance.

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Phone: (601) 213-4426

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